

GNA002 Stock Solution: Preparation and Storage Protocols

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Compound of Interest

Compound Name: GNA002
Cat. No.: B15585205

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation, storage, and handling of stock solutions of **GNA002**, a potent and specific covalent inhibitor of Enhancer of Zeste Homolog 2 (EZH2).^{[1][2]} **GNA002** binds to Cys668 within the EZH2-SET domain, leading to the degradation of EZH2 and subsequent reduction of H3K27 trimethylation.^{[1][2][3]} Adherence to these protocols is crucial for ensuring the stability and activity of the compound for reliable and reproducible experimental results.

Physicochemical and Solubility Data

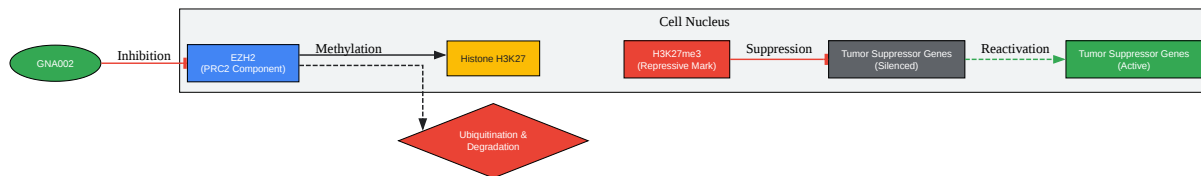
A comprehensive understanding of the physicochemical properties of **GNA002** is essential for its effective use in experimental settings. The following table summarizes the key properties and solubility data for **GNA002**.

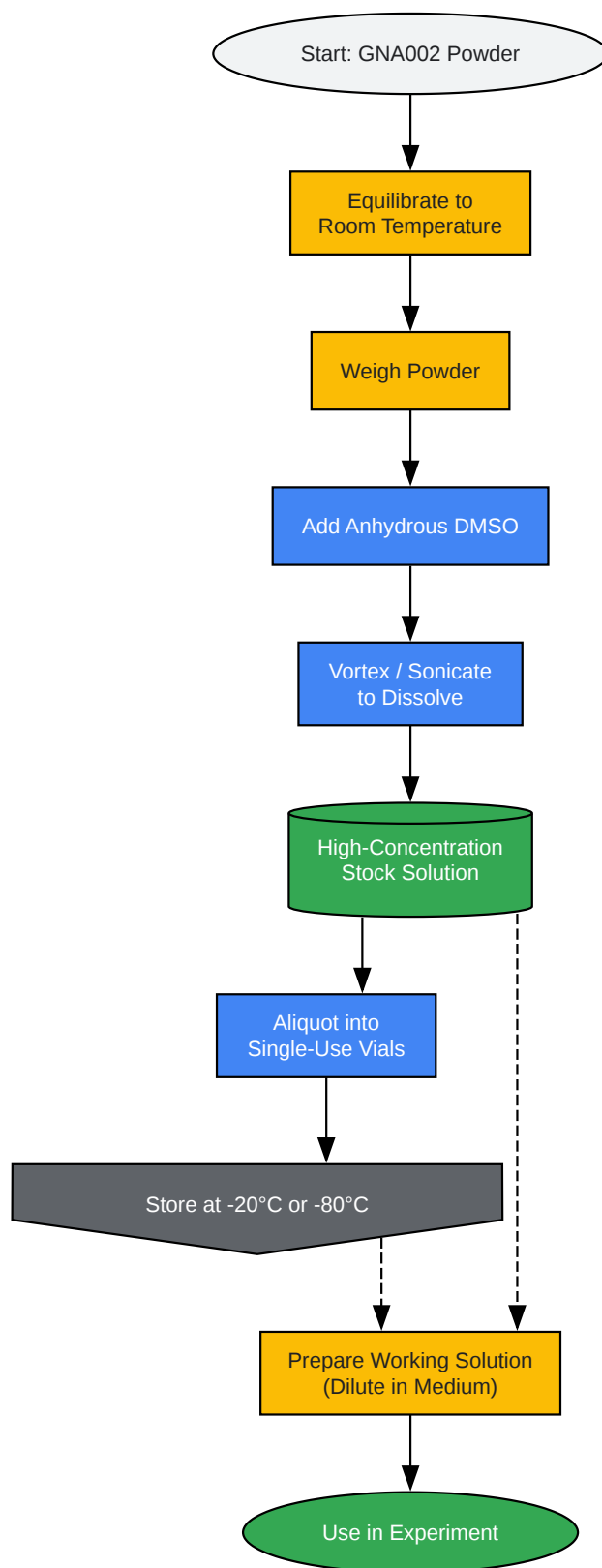
Property	Value
Molecular Weight	701.89 g/mol
Appearance	Light yellow to yellow oil
Purity	≥98%
Primary Solvent	Dimethyl Sulfoxide (DMSO)
Solubility in DMSO	Up to 100 mg/mL (158.53 mM)
In Vivo Solvents	Combinations of DMSO, PEG300, Tween-80, Saline, Corn Oil, or SBE-β-CD

Note: The solubility of **GNA002** in DMSO can be affected by moisture. It is highly recommended to use fresh, anhydrous DMSO for the preparation of stock solutions.^[4] If precipitation is observed, gentle warming and/or sonication can be used to aid dissolution.^[1]

GNA002 Signaling Pathway

GNA002 is a derivative of Gambogic acid that acts as a specific inhibitor of EZH2, a key component of the Polycomb Repressor Complex 2 (PRC2). By covalently binding to EZH2, **GNA002** triggers its ubiquitination and degradation, leading to a reduction in the methylation of Histone H3 at lysine 27 (H3K27me3). This epigenetic modification is a critical repressive mark, and its reduction by **GNA002** can reactivate the expression of PRC2-silenced tumor suppressor genes.





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References

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